

The Multifaceted Role of 3-Oxo-octanoyl-CoA: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-oxooctanoyl-CoA

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An In-depth Exploration of a Key Metabolic Intermediate Across Diverse Organisms

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This technical guide provides a comprehensive overview of the function of **3-oxooctanoyl-CoA**, a critical intermediate in fatty acid metabolism, across a range of organisms from bacteria to mammals. This document is intended for researchers, scientists, and drug development professionals interested in the intricate roles of this molecule in cellular physiology and its potential as a therapeutic target.

Introduction

3-Oxo-octanoyl-coenzyme A (CoA) is a pivotal metabolite situated at the crossroads of fatty acid synthesis and degradation. Its presence and flux through various metabolic pathways are tightly regulated and have significant implications for cellular energy homeostasis, signaling, and virulence in pathogenic bacteria. This guide will delve into the core functions of **3-oxooctanoyl-CoA**, presenting quantitative data, detailed experimental protocols, and visual representations of the key pathways in which it participates.

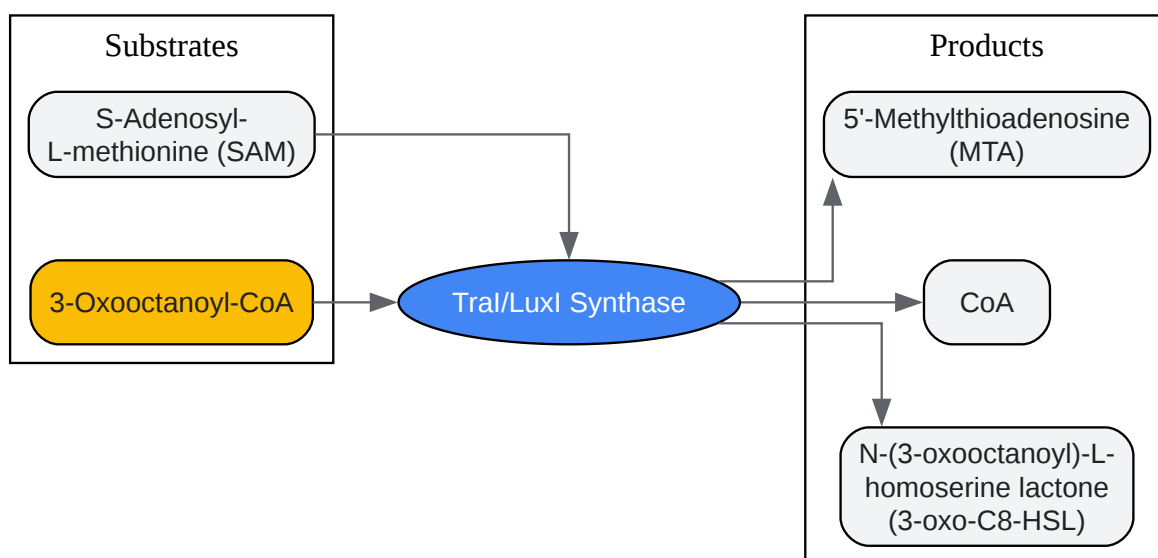
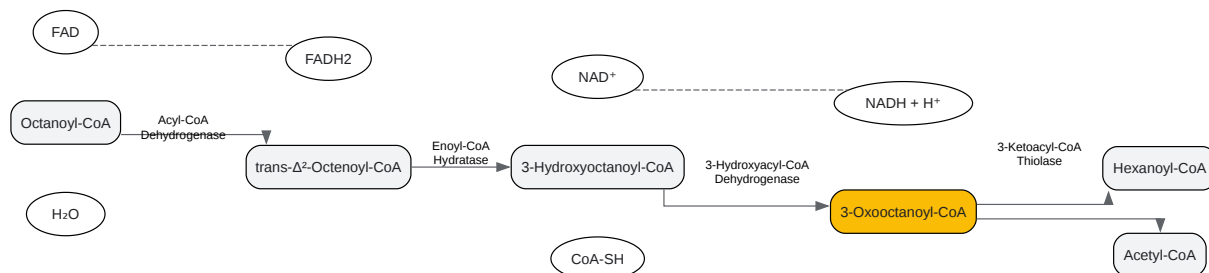
Function in Mammalian Systems: A Central Role in Beta-Oxidation

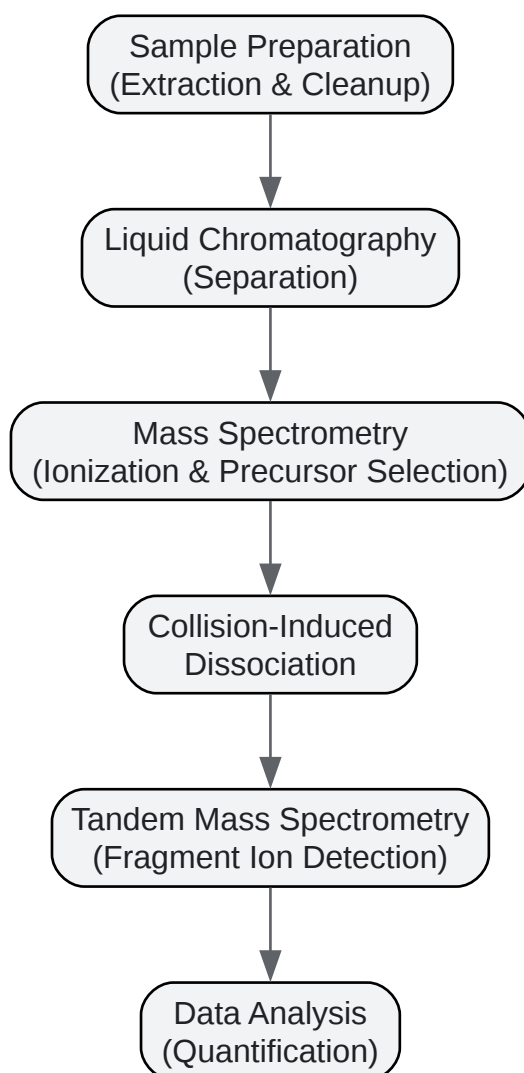
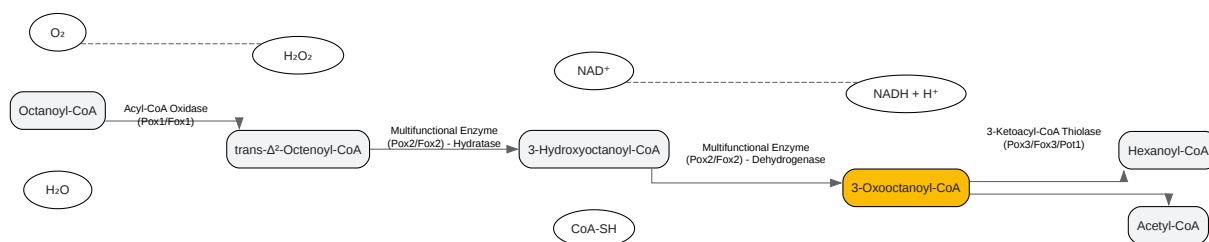
In mammals, **3-oxooctanoyl-CoA** is a key intermediate in the mitochondrial beta-oxidation of medium-chain fatty acids.^[1] This catabolic process is essential for energy production,

particularly during periods of fasting or prolonged exercise. The final step of each beta-oxidation cycle involves the thiolytic cleavage of a 3-ketoacyl-CoA, such as **3-oxooctanoyl-CoA**, by the enzyme 3-ketoacyl-CoA thiolase (EC 2.3.1.16).^{[1][2]} This reaction yields acetyl-CoA, which enters the citric acid cycle, and a fatty acyl-CoA molecule that is two carbons shorter.^[1]

Mitochondrial Beta-Oxidation Pathway

The pathway for the degradation of octanoyl-CoA to hexanoyl-CoA via **3-oxooctanoyl-CoA** is a critical segment of fatty acid metabolism.





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- 2. EC 2.3.1.16 [iubmb.qmul.ac.uk]
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